

Application Notes and Protocols for Biotin-DEVD-CHO Pull-Down Assay

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Compound of Interest

Compound Name: Biotin-DEVD-CHO

Cat. No.: B070593

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Introduction

The **Biotin-DEVD-CHO** pull-down assay is a powerful affinity purification technique used to isolate and identify active caspase-3, a key executioner caspase in the apoptotic pathway. This method leverages the high affinity and specificity of the DEVD peptide sequence for the active site of caspase-3, coupled with the strong interaction between biotin and streptavidin. **Biotin-DEVD-CHO** is a synthetic tetrapeptide (Asp-Glu-Val-Asp) inhibitor of caspase-3 and -7, which is conjugated to biotin.[1] This allows for the selective capture of active caspase-3 from complex biological samples such as cell lysates. The captured caspase-3 can then be identified and quantified using various downstream applications, including Western blotting and mass spectrometry. This technique is invaluable for studying the mechanisms of apoptosis, screening for caspase inhibitors, and identifying novel substrates of caspase-3.

Principle of the Assay

The **Biotin-DEVD-CHO** pull-down assay is based on the following principles:

- **Specific Binding:** The DEVD tetrapeptide sequence mimics the cleavage site of poly (ADP-ribose) polymerase (PARP), a well-known substrate of caspase-3.[2] The aldehyde group (CHO) on the C-terminus of the peptide forms a reversible covalent bond with the active site cysteine of caspase-3, ensuring specific and stable binding.

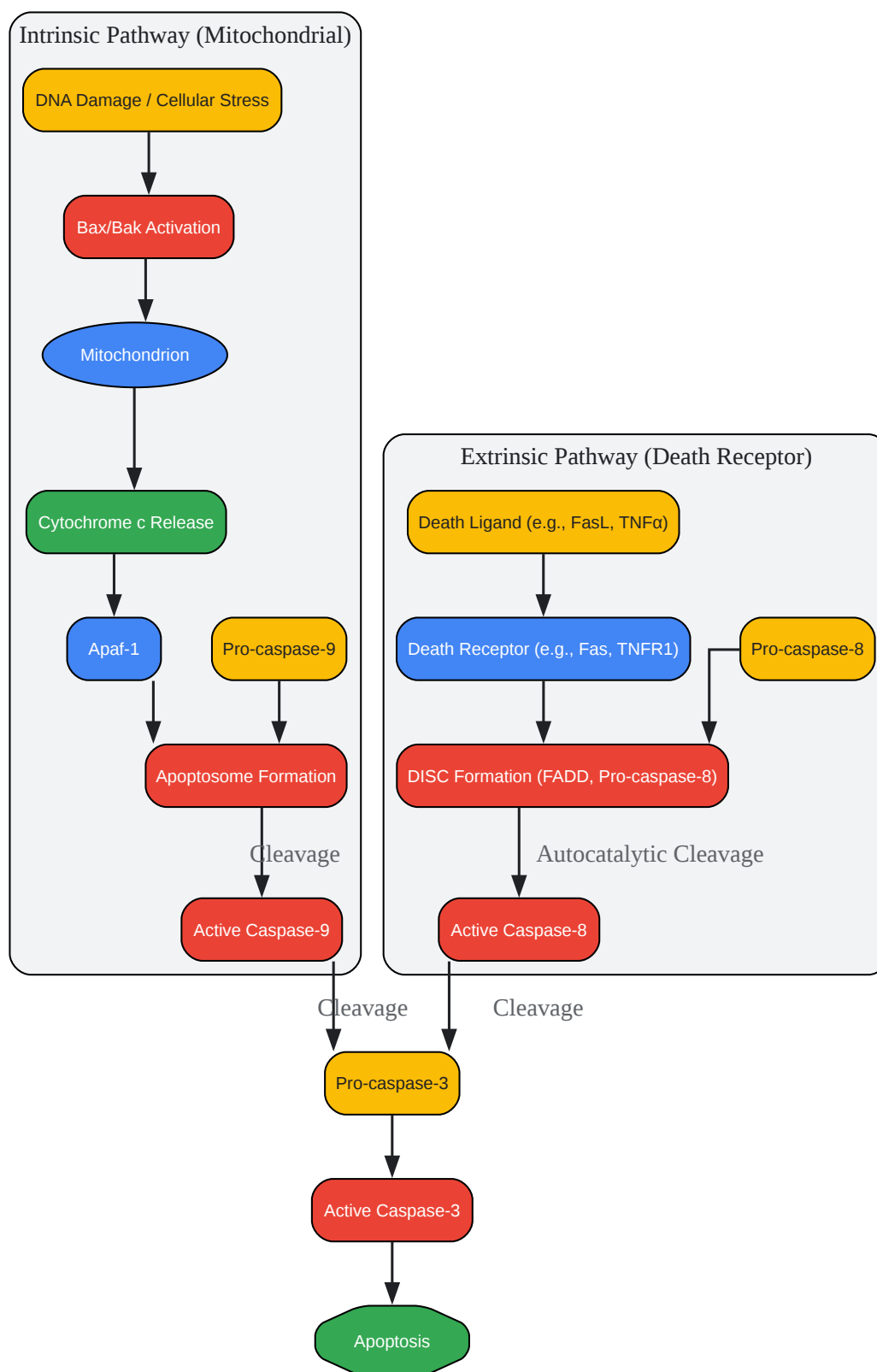
- **Affinity Purification:** The biotin moiety on the DEVD-CHO inhibitor allows for the capture of the biotin-inhibitor-caspase complex by streptavidin-coated beads (e.g., agarose or magnetic beads).
- **Isolation and Detection:** After incubation and washing steps to remove non-specific binders, the captured proteins are eluted from the beads and can be identified and quantified by downstream methods like SDS-PAGE and Western blotting.

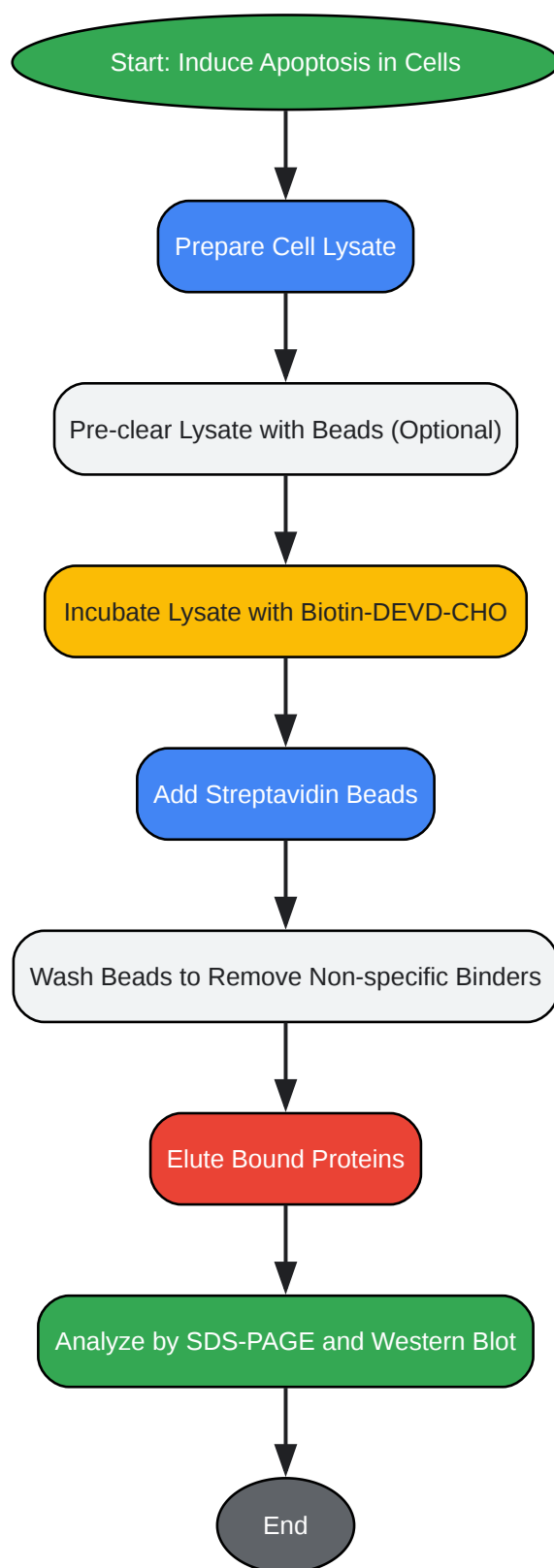
Applications

- **Detection and quantification of active caspase-3:** This assay allows for the specific detection of the active form of caspase-3 in cell lysates, providing a reliable marker for apoptosis.
- **Screening for caspase-3 inhibitors:** The assay can be adapted to screen for compounds that inhibit the binding of active caspase-3 to **Biotin-DEVD-CHO**.
- **Identification of caspase-3 interacting proteins:** By pulling down active caspase-3, it is possible to co-precipitate and identify its interacting partners, providing insights into the apoptotic signaling network.
- **Studying caspase-3 activation:** The assay can be used to study the kinetics and regulation of caspase-3 activation in response to various stimuli.

Signaling Pathway: Caspase-3 Activation in Apoptosis

Caspase-3 is a critical executioner caspase that, once activated, cleaves a plethora of cellular substrates, leading to the morphological and biochemical hallmarks of apoptosis. Its activation is tightly regulated and can be initiated through two major pathways: the intrinsic (mitochondrial) and the extrinsic (death receptor) pathways.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. bdbiosciences.com [bdbiosciences.com]
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